

2-Fluoro-5-methoxybenzaldehyde: A Keystone Intermediate in Modern Organic Synthesis

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Compound of Interest

Compound Name: 2-Fluoro-5-methoxybenzaldehyde

Cat. No.: B034865

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An In-depth Guide for Researchers and Drug Development Professionals

Introduction

2-Fluoro-5-methoxybenzaldehyde is a versatile aromatic aldehyde that has emerged as a critical building block in organic synthesis, particularly within the pharmaceutical and materials science sectors. Its unique substitution pattern, featuring an aldehyde, a fluorine atom, and a methoxy group, provides a rich platform for chemical modification. The presence of the fluorine atom can enhance metabolic stability and binding affinity in bioactive molecules, while the aldehyde serves as a versatile handle for constructing complex carbon skeletons and heterocyclic systems.^{[1][2]} This technical guide provides a comprehensive review of the applications of **2-Fluoro-5-methoxybenzaldehyde**, focusing on its role in the synthesis of pharmaceuticals, complex organic molecules, and functional materials.

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of **2-Fluoro-5-methoxybenzaldehyde** is fundamental for its application in synthesis. The key properties are summarized below.

Property	Value	Reference(s)
CAS Number	105728-90-3	[3][4]
Molecular Formula	C ₈ H ₇ FO ₂	[4]
Molecular Weight	154.14 g/mol	[3]
Appearance	Colorless to pale yellow crystals or powder	[4]
Boiling Point	229-230 °C (lit.)	
Density	1.237 g/mL at 25 °C (lit.)	
Refractive Index (n _{20/D})	1.532 (lit.)	
Flash Point	108 °C (226.4 °F) - closed cup	
SMILES	COc1ccc(F)c(C=O)c1	
InChI Key	DKIQXHIAEMGZGO-UHFFFAOYSA-N	

Core Applications in Synthesis

The strategic placement of the aldehyde, fluoro, and methoxy groups on the benzene ring allows for selective functionalization, making this compound a valuable precursor for a wide array of molecular architectures.[1]

Figure 1. Reactivity map of **2-Fluoro-5-methoxybenzaldehyde**.

Synthesis of Heterocyclic Compounds

2-Fluoro-5-methoxybenzaldehyde is a valuable precursor for synthesizing heterocyclic compounds, which are core structures in many active pharmaceutical ingredients (APIs).[1]

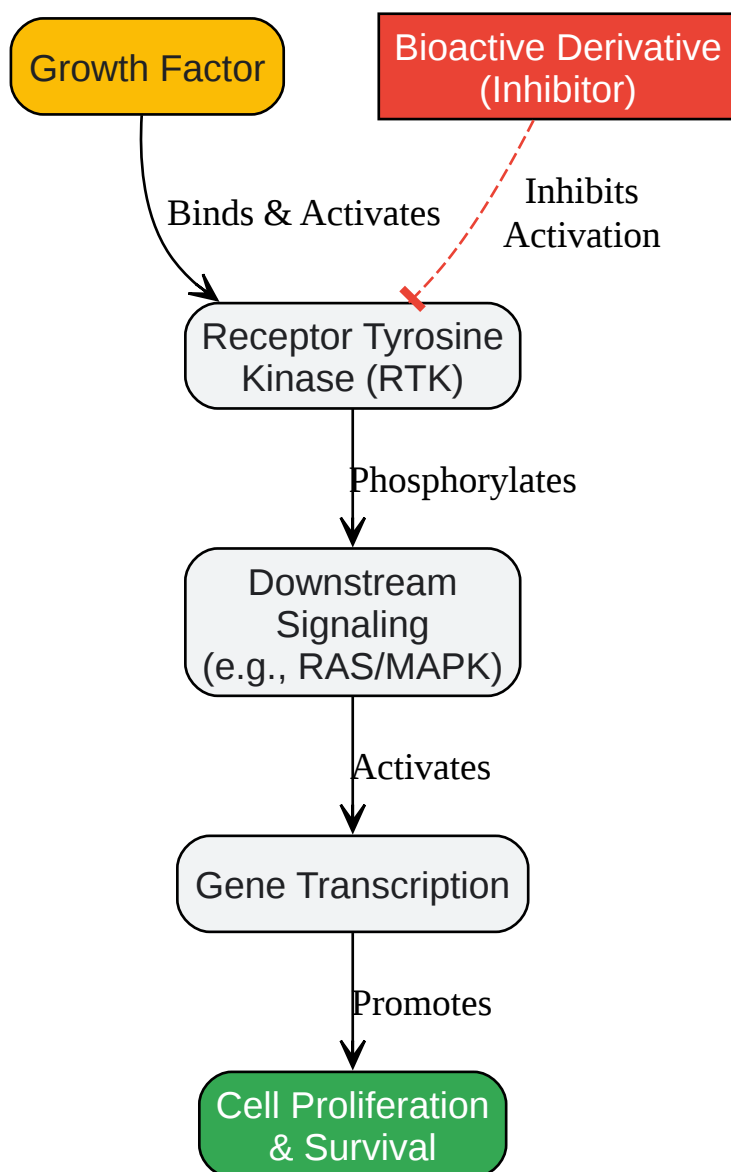
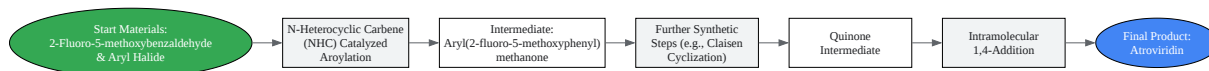
- Porphyrins: It is used in the synthesis of 5,10,15,20-tetrakis(2-fluoro-5-methoxyphenyl)porphyrin.[3] Porphyrin derivatives are investigated for applications in photodynamic therapy and catalysis.

- 1,2,4-Triazoles: The aldehyde can be converted into Schiff bases, which are then cyclized to form various substituted 1,2,4-triazole derivatives. These compounds have been studied for their anticorrosion properties.[3]
- Benzimidazoles: While direct synthesis from **2-fluoro-5-methoxybenzaldehyde** isn't detailed, related fluorinated benzaldehydes are crucial in synthesizing benzimidazole derivatives with potential antiproliferative and antibacterial activities.[5]
- Benzo[b]thiophenes: The compound has been utilized in synthetic routes toward benzo[b]thiophenes via an interrupted Pummerer reaction.[3]

Synthesis of Bioactive Molecules and Natural Products

The unique electronic properties imparted by the fluoro and methoxy groups make this aldehyde a key intermediate in the synthesis of complex bioactive molecules.

A notable example is its use in the total synthesis of Atroviridin, a tetracyclic xanthone natural product.[3][6] The synthesis involves an N-heterocyclic carbene (NHC)-catalyzed arylation using **2-fluoro-5-methoxybenzaldehyde**.



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